

# An In-depth Technical Guide to Cy5 Alkyne: Excitation, Emission, and Applications

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## Compound of Interest

Compound Name: Cy5 alkyne

Cat. No.: B8234907

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This guide provides a comprehensive overview of **Cy5 alkyne**, a far-red fluorescent probe widely utilized in biological research. We will delve into its core photophysical properties, provide detailed experimental protocols for its application in click chemistry, and explore its use in studying cellular signaling pathways.

## Core Concepts: Photophysical Properties of Cy5 Alkyne

**Cy5 alkyne** is a member of the cyanine dye family, characterized by its high molar extinction coefficient and good quantum yield, making it a bright and photostable fluorophore.<sup>[1][2]</sup> Its fluorescence emission in the far-red region of the spectrum is particularly advantageous for biological imaging, as it minimizes autofluorescence from endogenous cellular components.<sup>[3]</sup> The alkyne functional group enables its covalent attachment to azide-modified biomolecules via the highly efficient and specific copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), commonly known as "click chemistry".<sup>[1][4]</sup>

The spectral properties of **Cy5 alkyne** are nearly identical to those of other Cy5-based dyes and Alexa Fluor® 647.<sup>[4][5]</sup> Its fluorescence is stable over a broad pH range, from 4 to 10.<sup>[4][5]</sup>

Table 1: Photophysical Properties of **Cy5 Alkyne**

Property	Value	Reference(s)
Excitation Maximum ( $\lambda_{ex}$ )	~646 - 650 nm	[1][2][6]
Emission Maximum ( $\lambda_{em}$ )	~662 - 680 nm	[1][2][6]
Molar Extinction Coefficient ( $\epsilon$ )	~250,000 $\text{cm}^{-1}\text{M}^{-1}$	[1][4][6]
Fluorescence Quantum Yield ( $\Phi$ )	~0.2	[1][6]
Recommended Laser Lines	633 nm, 647 nm	[4][5]

Table 2: Comparison of **Cy5 Alkyne** and Alexa Fluor® 647 Alkyne

For researchers selecting a far-red fluorescent alkyne, a comparison with the commonly used Alexa Fluor® 647 alkyne is often necessary. While spectrally very similar, there can be subtle differences in photostability and brightness in specific applications.

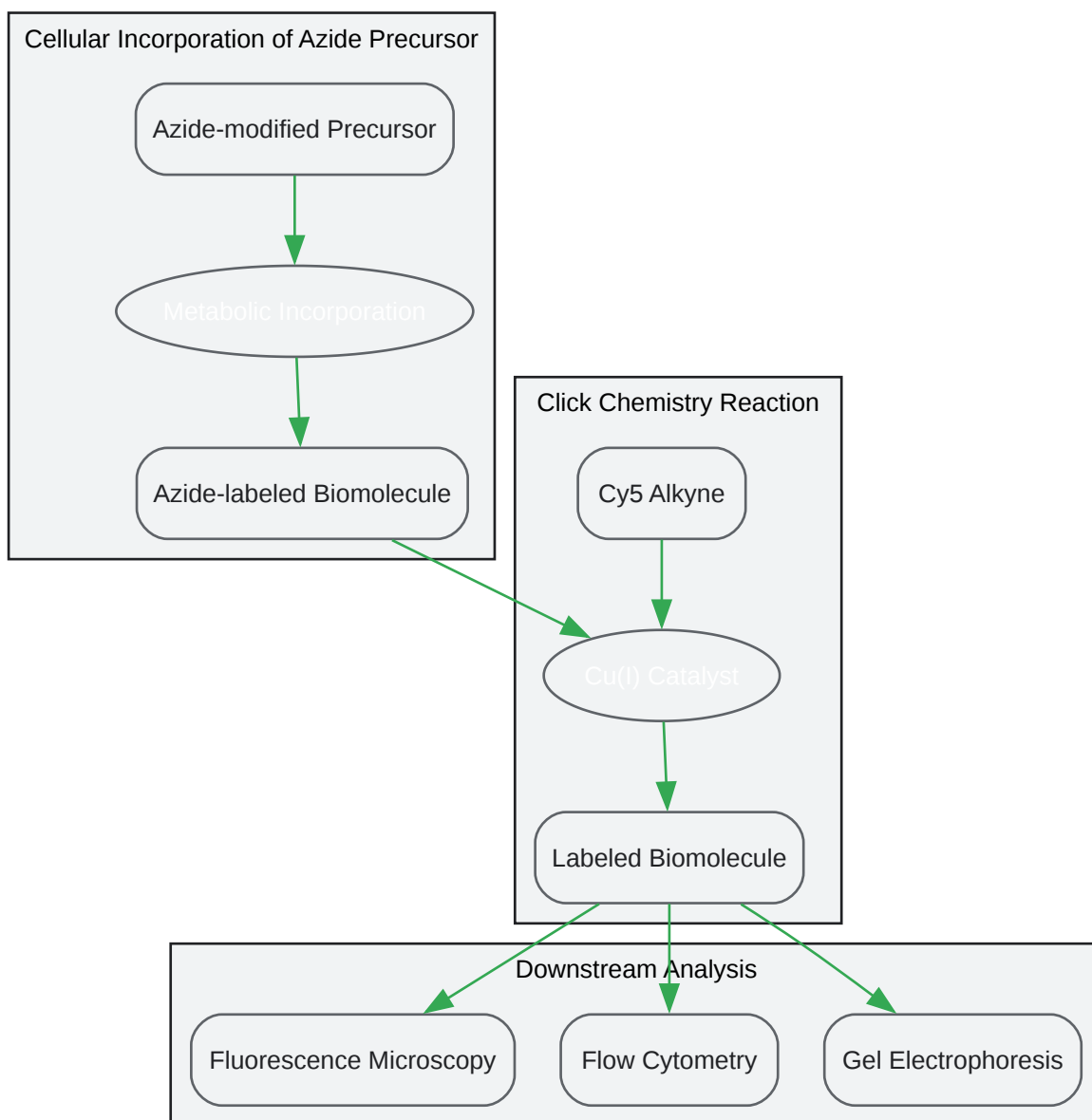
Property	Cy5 Alkyne	Alexa Fluor® 647 Alkyne	Reference(s)
Excitation Maximum ( $\lambda_{ex}$ )	~646 - 650 nm	~650 nm	[1][7]
Emission Maximum ( $\lambda_{em}$ )	~662 - 680 nm	~665 nm	[1][7]
Molar Extinction Coefficient ( $\epsilon$ )	~250,000 $\text{cm}^{-1}\text{M}^{-1}$	~239,000 $\text{cm}^{-1}\text{M}^{-1}$	[4][7]
Fluorescence Quantum Yield ( $\Phi$ )	~0.2	Generally considered higher	[1][8]
Photostability	Good	Generally considered higher	[8][9]

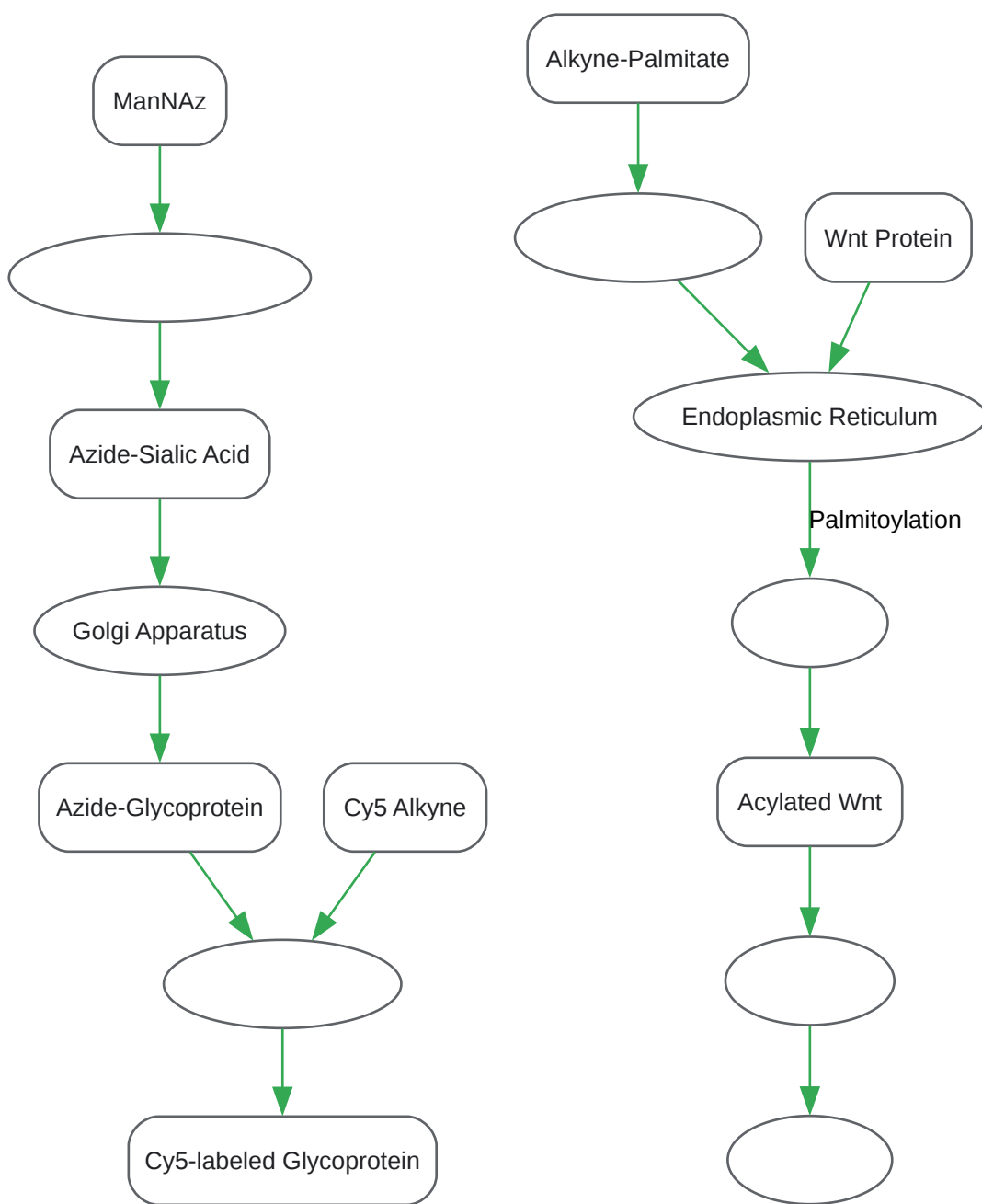
## Experimental Applications and Protocols

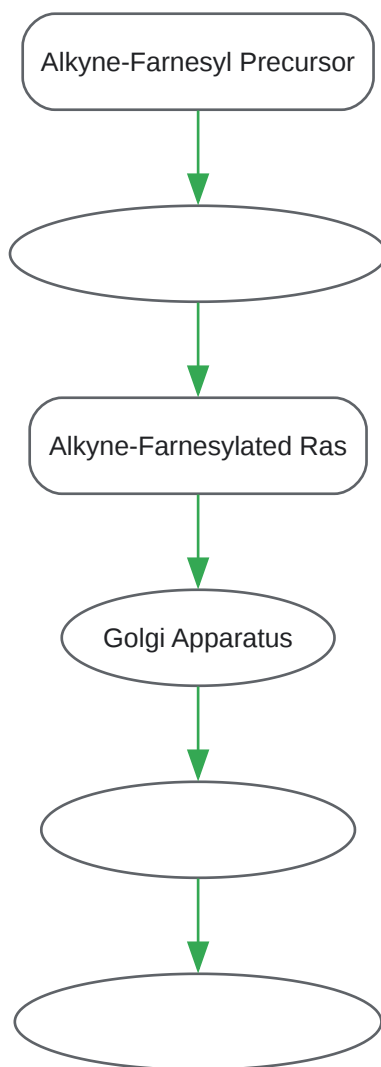
The primary application of **Cy5 alkyne** is its use in click chemistry to label and visualize azide-modified biomolecules. This is often achieved through metabolic labeling, where cells are incubated with a precursor molecule containing an azide group, which is then incorporated into a specific class of biomolecules (e.g., proteins, glycans, lipids).

## General Workflow for Metabolic Labeling and Click Chemistry

The following diagram illustrates the general workflow for labeling and detecting biomolecules using metabolic incorporation of an azide-containing precursor followed by click chemistry with **Cy5 alkyne**.







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